

physical and chemical properties of N-Propionyl-(2R)-bornane-10,2-sultam

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Compound of Interest

Compound Name: *N-Propionyl-(2R)-bornane-10,2-sultam*

Cat. No.: B166063

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In-Depth Technical Guide to N-Propionyl-(2R)-bornane-10,2-sultam

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **N-Propionyl-(2R)-bornane-10,2-sultam**, a widely utilized chiral auxiliary in asymmetric synthesis. This document details its core characteristics, experimental protocols for its synthesis and application, and relevant spectral data to support its use in research and development.

Core Properties

N-Propionyl-(2R)-bornane-10,2-sultam is a crystalline solid that serves as a valuable tool for stereoselective transformations in organic chemistry.^[1] Its rigid bicyclic structure, derived from camphor, provides a well-defined chiral environment, enabling high levels of stereochemical control in a variety of carbon-carbon bond-forming reactions, such as aldol additions and alkylations.^[1] This high degree of stereoselectivity is crucial in the synthesis of optically active intermediates for the pharmaceutical industry.^[1]

Physical and Chemical Data

A summary of the key physical and chemical properties of **N-Propionyl-(2R)-bornane-10,2-sultam** is presented in the table below.

Property	Value	Reference
CAS Number	125664-95-1	[1][2]
Molecular Formula	C ₁₃ H ₂₁ NO ₃ S	[1]
Molecular Weight	271.38 g/mol	[1]
Melting Point	153-154 °C	
Boiling Point	384.8±25.0 °C (Predicted)	
Appearance	Solid	
Purity	≥95%	
Storage	Room temperature, dry	[1]

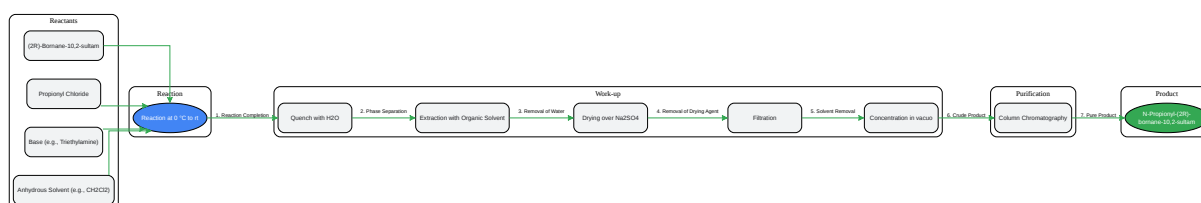
Experimental Protocols

Detailed experimental procedures are essential for the effective use of **N-Propionyl-(2R)-bornane-10,2-sultam**. The following sections provide methodologies for its synthesis and a representative application in asymmetric synthesis.

Synthesis of N-Propionyl-(2R)-bornane-10,2-sultam

A general and effective method for the acylation of (2R)-bornane-10,2-sultam is outlined below. This procedure can be adapted for the synthesis of various N-acyl derivatives.

Workflow for the Synthesis of **N-Propionyl-(2R)-bornane-10,2-sultam**



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Caption: Synthetic workflow for **N-Propionyl-(2R)-bornane-10,2-sultam**.

Methodology:

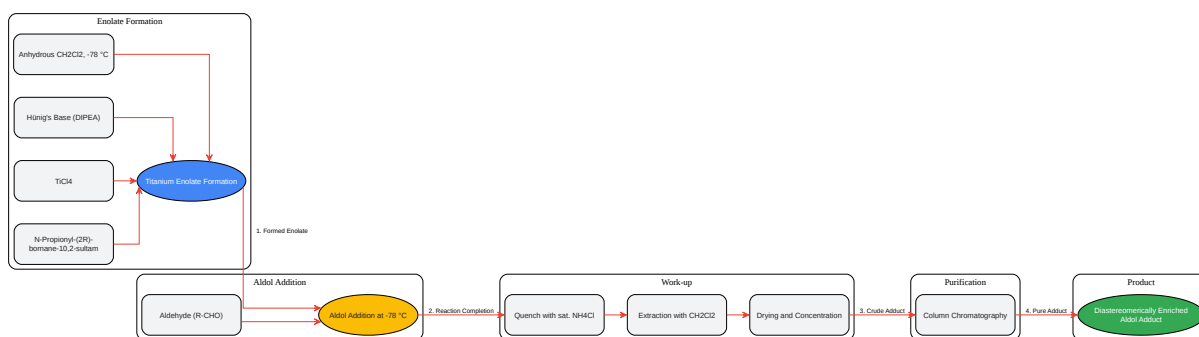
- Preparation: To a solution of (2R)-bornane-10,2-sultam in anhydrous dichloromethane (CH₂Cl₂) at 0 °C under an inert atmosphere (e.g., argon or nitrogen), add triethylamine (Et₃N) or another suitable base.
- Acylation: Slowly add propionyl chloride to the stirred solution.
- Reaction Monitoring: Allow the reaction mixture to warm to room temperature and stir until completion, which can be monitored by thin-layer chromatography (TLC).

- Work-up: Quench the reaction with water. Separate the organic layer, and extract the aqueous layer with dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification: After filtering off the drying agent, concentrate the solution under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the pure **N-Propionyl-(2R)-bornane-10,2-sultam**.

Asymmetric Aldol Reaction Protocol

N-Propionyl-(2R)-bornane-10,2-sultam is an effective chiral auxiliary for asymmetric aldol reactions. The following is a representative protocol for the reaction of its titanium enolate with an aldehyde.

Workflow for Asymmetric Aldol Reaction



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Caption: Asymmetric aldol reaction using **N-Propionyl-(2R)-bornane-10,2-sultam**.

Methodology:

- **Enolate Formation:** Dissolve **N-Propionyl-(2R)-bornane-10,2-sultam** in anhydrous dichloromethane (CH_2Cl_2) and cool the solution to $-78\text{ }^\circ\text{C}$ under an inert atmosphere. Add titanium(IV) chloride (TiCl_4) dropwise, followed by the slow addition of a hindered base such as N,N-diisopropylethylamine (DIPEA, Hünig's base). Stir the mixture at $-78\text{ }^\circ\text{C}$ to form the titanium enolate.
- **Aldol Addition:** Add the desired aldehyde to the enolate solution at $-78\text{ }^\circ\text{C}$ and stir for the appropriate time to allow for the aldol addition to proceed.
- **Work-up:** Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Allow the mixture to warm to room temperature and extract with dichloromethane. Wash the combined organic layers with brine and dry over anhydrous sodium sulfate.
- **Purification:** After filtration and concentration, purify the resulting aldol adduct by flash column chromatography on silica gel to obtain the diastereomerically enriched product.

Spectroscopic Data

The following tables summarize the expected spectral data for **N-Propionyl-(2R)-bornane-10,2-sultam**. This data is crucial for the identification and characterization of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (CDCl_3)	^{13}C NMR (CDCl_3)
Expected Chemical Shift (δ , ppm)	Expected Chemical Shift (δ , ppm)
Data not available in search results	Data not available in search results

Note: Specific peak assignments and coupling constants are not available in the provided search results. Experimental determination is recommended for accurate characterization.

Infrared (IR) Spectroscopy

Functional Group	Expected Wavenumber (cm ⁻¹)
C=O (amide)	~1680
SO ₂ (sulfonamide)	~1350 and ~1150

Note: Specific peak values may vary depending on the sample preparation and instrument.

Mass Spectrometry (MS)

Ion	Expected m/z
[M+H] ⁺	272.13
[M+Na] ⁺	294.11

Note: Fragmentation patterns will be dependent on the ionization method used.

Safety Information

It is important to handle **N-Propionyl-(2R)-bornane-10,2-sultam** with appropriate safety precautions. Consult the Material Safety Data Sheet (MSDS) for comprehensive safety and handling information.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional laboratory guidance and safety protocols. All experiments should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment should be worn.

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References

- 1. N-Propionyl-(2R)-bornane-10,2-sultam [myskinrecipes.com]

- 2. N-PROPIONYL-(2R)-BORNANE- 10,2-SULTAM CAS#: 125664-95-1
[amp.chemicalbook.com]
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